

Golotimod in tuberculosis research models

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Golotimod

CAS No.: 229305-39-9

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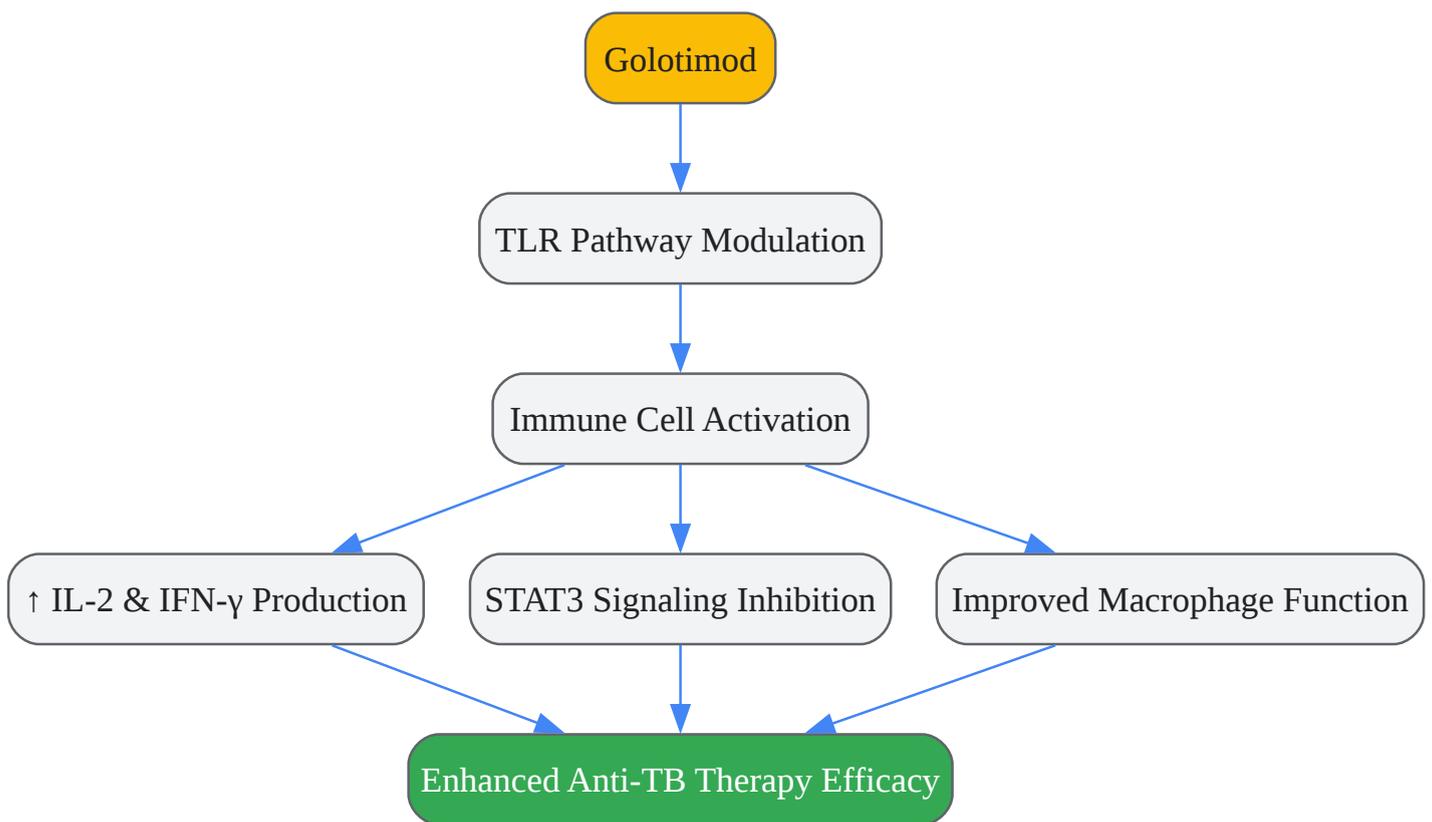
Golotimod at a Glance

| Attribute | Description |
|---------------------------|---|
| Other Names | SCV-07, Gamma-D-glutamyl-L-tryptophan [1] [2] [3] |
| Molecular Formula | C ₁₆ H ₁₉ N ₃ O ₅ [1] [3] |
| Modality | Synthetic Dipeptide / Small Molecule [1] |
| Key Mechanism | Immunomodulation via broad effects on the Toll-like Receptor (TLR) pathway; inhibition of STAT3 signaling [1] [2] [3] |
| Key Immunological Effects | Stimulates T-lymphocyte differentiation, enhances production of IL-2 and IFN- γ , improves macrophage function [1] [3] |
| Investigational Uses | Tuberculosis, recurrent genital HSV-2 infection, oral mucositis (e.g., from radiation/chemotherapy) [1] [2] [3] |
| Administration Routes | Oral or subcutaneous [1] |

Mechanism of Action and Signaling Pathway

Golotimod is described as an immunomodulating peptide with antimicrobial activity that functions primarily through the Toll-like receptor (TLR) pathway [1] [3]. It inhibits STAT3 signaling, which is a crucial transcription factor involved in cellular processes like proliferation and survival, and whose dysregulation is implicated in various diseases [2] [3] [4]. The immunomodulatory effects of **Golotimod** culminate in enhanced efficacy of anti-tuberculosis therapy in research models [2] [3].

The diagram below illustrates the logical flow of **Golotimod**'s mechanism of action as described in the literature.



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Research Applications & Protocol Outlines

While specific protocols are not available in the public domain, the search results allow for the construction of a general outline of its research applications, which can serve as a starting point for experimental design.

In Vivo Efficacy Protocol Outline

One of the more consistent findings across the search results is the use of **Golotimod** in conjunction with standard anti-tuberculosis therapy in animal models [2] [3]. The general workflow for such a study can be conceptualized as follows:



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Key Parameters (Compiled from Search Results):

- **Dosage:** A dose of **100 µg/kg** has been used in other infection models (e.g., HSV-2 in guinea pigs) [2] [3].
- **Route of Administration:** Both **subcutaneous injection** and **oral gavage** have been reported [1] [3]. One source notes that oral administration after fasting showed greater efficacy in an HSV-2 model [3].
- **Treatment Duration:** A 5-day regimen is cited in non-TB infection studies [3]. Duration would likely be adapted to the specific TB model and concomitant therapy.
- **Assessment Endpoints:**
 - **Bacterial Load:** Clearance of mycobacteria in tissues (e.g., lungs) [1].
 - **Pathology:** Improvement in cavity healing in lungs [1].
 - **Clinical Symptoms:** Reduction in fever, weakness, cough, dyspnea [1].
 - **Immune Parameters:** Analysis of T-cell responses and cytokine profiles (e.g., IL-2, IFN-γ) [1].

Ex Vivo Immunomodulation Assessment

To dissect the immunomodulatory mechanism, researchers can analyze immune cells from treated subjects.

- **Cell Proliferation Assay:** **Golotimod** stimulates thymic and splenic cell proliferation [2] [3]. This can be quantified using standard assays like BrdU or MTT.
- **Macrophage Function Assay:** **Golotimod** improves macrophage function, which can be assessed via phagocytosis assays (e.g., uptake of fluorescent beads or mycobacteria) [3].

- **Cytokine Profiling:** The enhancement of IL-2 and IFN- γ production can be measured using ELISA or multiplex cytokine arrays on cell culture supernatants from stimulated splenocytes or PBMCs [1].

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References

1. Golotimod: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Golotimod | Antibiotic [targetmol.com]
3. Golotimod (SCV 07) | Antibacterial Peptide [medchemexpress.com]
4. Golotimod - Drug Targets, Indications, Patents [synapse.patsnap.com]

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Address: Ontario, CA 91761, United States

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